

"isopropyl hydrogen sulphate CAS number and synonyms"

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Compound of Interest

Compound Name: *Isopropyl hydrogen sulphate*

Cat. No.: *B037201*

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An In-depth Technical Guide to Isopropyl Hydrogen Sulphate

This technical guide provides a comprehensive overview of **isopropyl hydrogen sulphate**, a significant organosulfur compound. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document covers its chemical identity, physicochemical properties, synthesis protocols, analytical methods, and applications.

Chemical Identity and Properties

Isopropyl hydrogen sulphate, an organosulfate compound, serves primarily as a reactive intermediate in various chemical syntheses.^{[1][2]} Its acidic nature and the presence of the sulfate group make it a valuable reagent and catalyst.^{[2][3]}

Identifiers and Synonyms

The compound is recognized by several names and registry numbers across different chemical databases.

Identifier	Value
CAS Number	6914-90-5[4][5][6][7][8]
IUPAC Name	propan-2-yl hydrogen sulfate[7][8][9]
Molecular Formula	C ₃ H ₈ O ₄ S[4][5][6][7][9]
InChI Key	IVNFTPCOZIGNAE-UHFFFAOYSA-N[4][6][9]
Canonical SMILES	CC(C)OS(=O)(=O)O[3][6][7]
EINECS	230-021-2[4][5][6]

The following table lists the common synonyms used to refer to **isopropyl hydrogen sulphate**.

Synonyms
Isopropyl hydrogen sulfate[5][6][9]
Propan-2-yl hydrogen sulfate[4][9]
Sulfuric acid, mono(1-methylethyl) ester[2][4][6]
Isopropyl sulfuric acid[3][6][9]
1-Methylethyl hydrogen sulfate[2][3][8]
Monoisopropyl sulfate[2][6]

Physicochemical Properties

The quantitative physical and chemical properties of **isopropyl hydrogen sulphate** are summarized below.

Property	Value
Molecular Weight	~140.16 g/mol [3][4][6][8]
Melting Point	245 °C[5][6]
Density	1.356 g/cm ³ [5]
pKa (Predicted)	-2.84 ± 0.15[5][6]
LogP	-0.609[4]
Appearance	Colorless to pale yellow liquid[2]
Solubility	Highly soluble in water and polar organic solvents[2][5]

Synthesis and Experimental Protocols

Isopropyl hydrogen sulphate is a key intermediate in the "strong-acid" process for manufacturing isopropyl alcohol.[1] The primary synthesis route involves the direct reaction of propylene with sulfuric acid.[1][7]

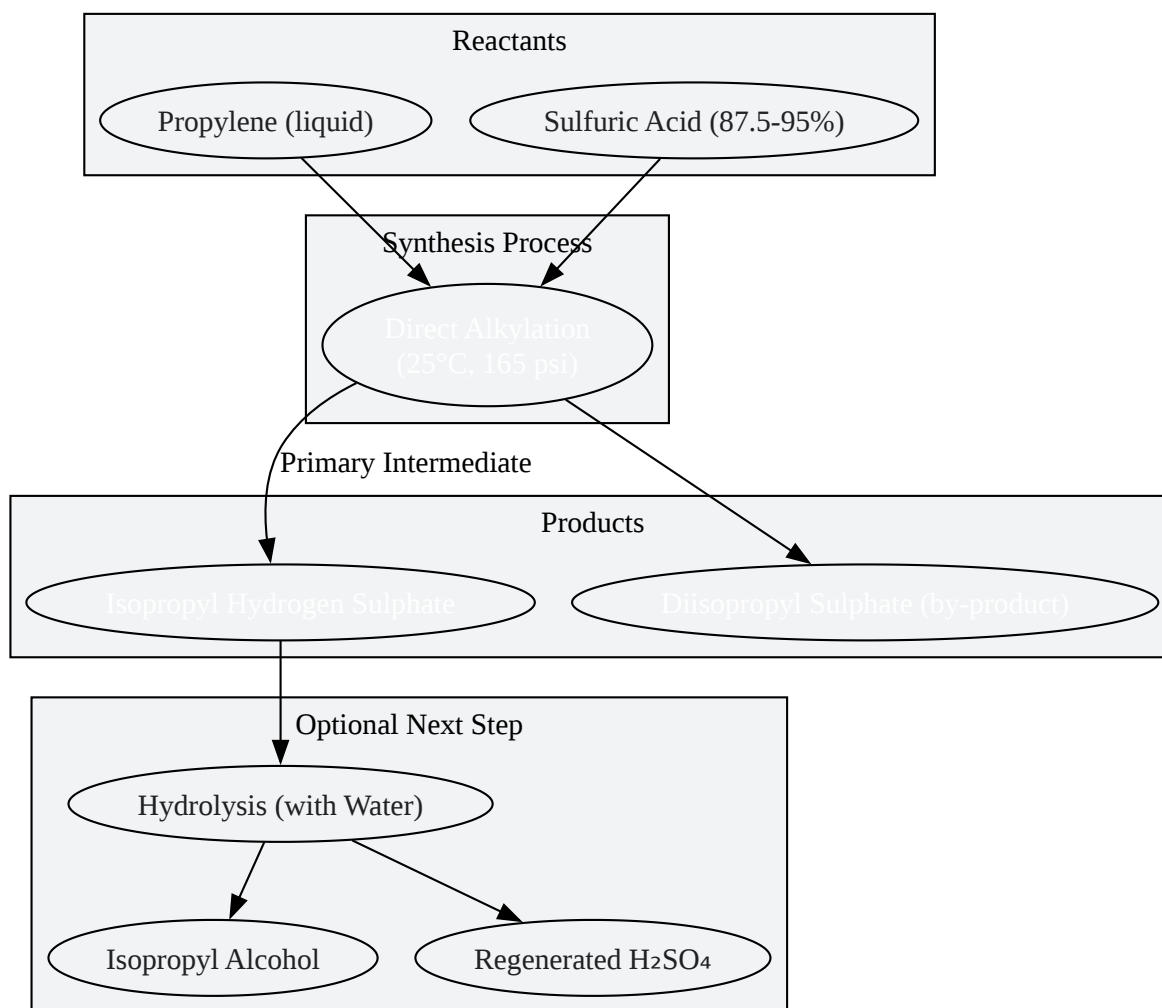
Synthesis from Propylene (Direct Alkylation)

This industrial method involves the reaction of liquid propylene with concentrated sulfuric acid. The process forms a mixture of monoisopropyl and a smaller amount of diisopropyl sulphate, which can then be hydrolyzed to produce isopropyl alcohol.[1]

Experimental Protocol:

- **Reactant Preparation:** Use concentrated sulfuric acid (87.5-95%).[1]
- **Reaction Conditions:** Introduce liquid propylene into the sulfuric acid under controlled conditions. Maintain the reaction temperature at approximately 25°C and the pressure at 165 lbs. per sq. inch to optimize the formation of the monoester.[1] To prevent side reactions such as dehydration, the temperature should ideally be kept below 40°C.[1]
- **Product Formation:** The reaction yields **isopropyl hydrogen sulphate** as the primary intermediate.[1][7]

- Hydrolysis (Optional): The resulting sulfate esters are subsequently hydrolyzed with water to produce isopropyl alcohol and regenerate the sulfuric acid.[1]



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